

Application Note: A Scalable Synthesis of 2-Pyrrolidin-1-ylpyrimidine-5-carboxylic Acid

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Compound of Interest

Compound Name: 2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid

Cat. No.: B1276687

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This application note provides a detailed protocol for the scale-up synthesis of **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid**, a key building block in the development of various therapeutic agents. The described method is designed for scalability, efficiency, and high purity of the final product.

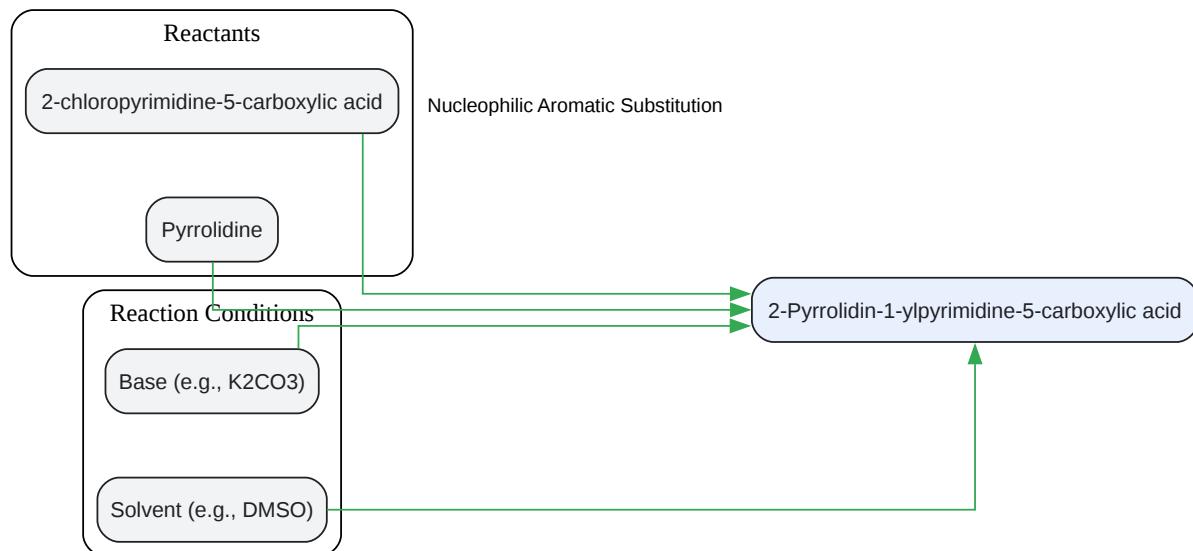
Introduction

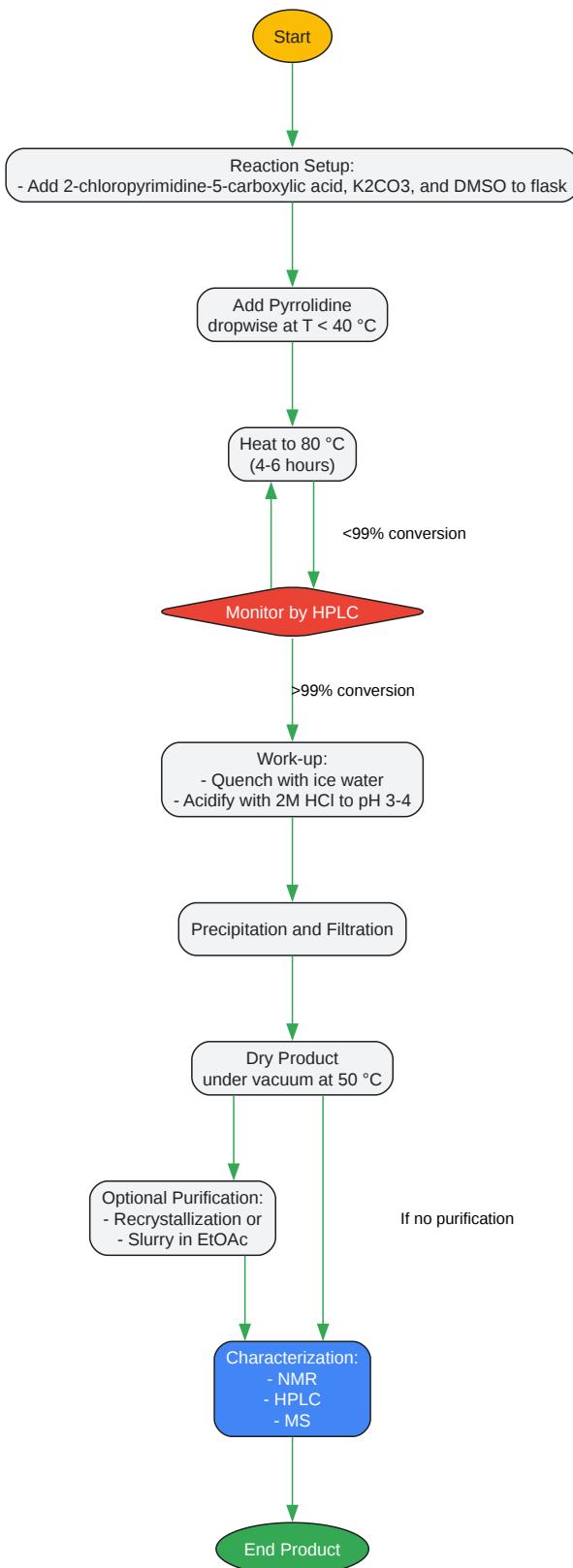
2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid is a heterocyclic compound of significant interest in medicinal chemistry. Its structure is a common scaffold in the design of molecules targeting a range of biological pathways. The pyrimidine core is a well-established pharmacophore, and the pyrrolidine substituent can impart desirable physicochemical properties, such as improved solubility and metabolic stability. A reliable and scalable synthetic route is crucial for advancing the research and development of drug candidates incorporating this moiety.

This protocol details a robust and reproducible method for the synthesis of **2-Pyrrolidin-1-ylpyrimidine-5-carboxylic acid** via a nucleophilic aromatic substitution reaction, starting from the commercially available 2-chloropyrimidine-5-carboxylic acid.

Synthetic Pathway

The synthesis proceeds through a nucleophilic aromatic substitution of the chlorine atom on the pyrimidine ring with pyrrolidine. The reaction is carried out in the presence of a base to neutralize the hydrogen chloride generated during the reaction.



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